

An In-depth Technical Guide to Butyl Propionate: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Butyl propionate*

Cat. No.: *B165908*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl propionate (n-butyl propanoate) is an organic ester with the chemical formula C7H14O2.^{[1][2][3]} It is a colorless liquid characterized by a fruity, apple-like odor.^{[1][2][4][5]} This document provides a comprehensive overview of the chemical structure, physical and chemical properties, synthesis, and applications of **butyl propionate**, with a focus on information relevant to research and development.

Chemical Structure and Identification

Butyl propionate is the ester formed from the reaction of n-butanol and propionic acid.^{[1][6]}

- IUPAC Name: Butyl propanoate^{[1][2]}
- Synonyms: n-**Butyl propionate**, Propanoic acid, butyl ester^{[1][6]}
- CAS Number: 590-01-2^{[1][2]}
- Chemical Formula: CH3CH2COO(CH2)3CH3^[1]
- SMILES: CCCCC(=O)CC^{[1][2]}
- InChI: InChI=1S/C7H14O2/c1-3-5-6-9-7(8)4-2/h3-6H2,1-2H3^{[1][2]}

Physicochemical Properties

A summary of the key physicochemical properties of **butyl propionate** is presented in the table below.

Property	Value	Reference
Molecular Weight	130.187 g/mol	[1]
Appearance	Colorless liquid	[1] [5]
Odor	Apple-like, fruity	[1] [2] [4]
Boiling Point	146.8 °C (296.2 °F; 419.9 K)	[1]
Melting Point	-89 °C (-128 °F; 184 K)	[1]
Density	0.8754 g/cm ³	[1]
Solubility in water	1.5 mg/mL at 20 °C (poor)	[1]
Solubility in other solvents	Miscible with alcohol and ether	[1]
Vapor Pressure	0.589 kPa at 25 °C	[1]
Refractive Index (nD)	1.4014	[1]
Flash Point	32 °C (90 °F)	[1]
Autoignition Temperature	425 °C (797 °F)	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **butyl propionate**.

Spectroscopic Data	Key Features	Reference
¹ H NMR	Signals corresponding to the ethyl and butyl groups of the ester.	[7][8]
Mass Spectrometry (MS)	Molecular ion peak and characteristic fragmentation pattern.	[2][9][10]
Infrared (IR) Spectroscopy	Strong C=O stretching vibration characteristic of an ester.	[7][11]

Synthesis of Butyl Propionate

The most common method for the synthesis of **butyl propionate** is the Fischer esterification of propionic acid with n-butanol, typically in the presence of an acid catalyst such as sulfuric acid. [11][12]

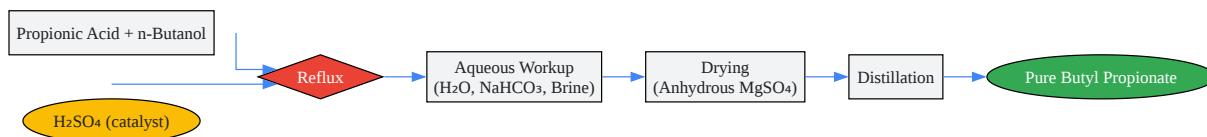
Experimental Protocol: Fischer Esterification

Materials:

- Propionic acid
- n-Butanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Distillation apparatus
- Separatory funnel
- Heating mantle

Procedure:

- Combine equimolar amounts of propionic acid and n-butanol in a round-bottom flask.
- Slowly add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux for approximately one hour.[\[11\]](#)
- After cooling, transfer the mixture to a separatory funnel and wash with water, followed by a saturated sodium bicarbonate solution to neutralize the excess acid.
- Wash again with water and then a brine solution.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude **butyl propionate** by distillation.[\[11\]](#)

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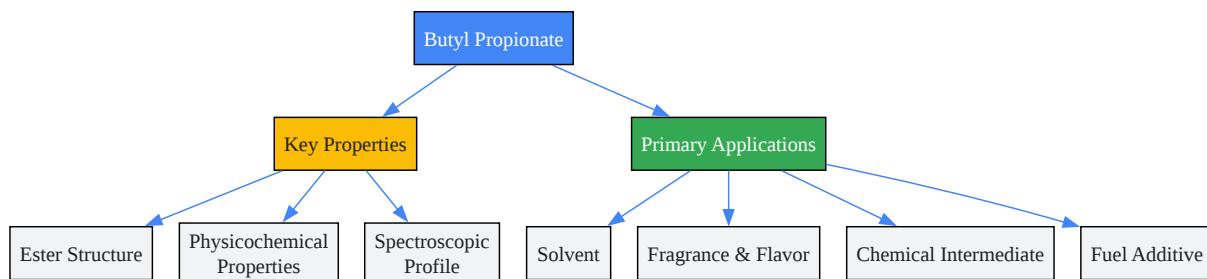
Caption: Workflow for the synthesis of **butyl propionate** via Fischer esterification.

Applications in Research and Development

Butyl propionate has several applications relevant to scientific research and drug development.

- Solvent: It is used as a solvent for a variety of resins and polymers, including nitrocellulose. [\[1\]](#) Its slow evaporation rate is beneficial in certain formulations.

- Fragrance and Flavoring Agent: In laboratory settings, it can be used as a standard for fruity odor profiling and in the development of flavor formulations.[1][13]
- Chemical Intermediate: **Butyl propionate** can serve as a starting material or intermediate in the synthesis of other organic compounds.[13] The polymer of **butyl propionate** is noted for its biodegradable nature.[7]
- Fuel Additive: Research has explored its potential as a fuel additive.[7]



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Caption: Logical relationship between the properties and applications of **butyl propionate**.

Safety and Handling

Butyl propionate is a flammable liquid and should be handled with appropriate safety precautions.[1][6] It can cause irritation to the skin and eyes.[1][6] Ingestion may lead to abdominal pain and nausea.[1] It is important to handle this chemical in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Conclusion

Butyl propionate is a versatile ester with well-defined chemical and physical properties. Its synthesis via Fischer esterification is a standard and efficient process. For researchers and professionals in drug development, its primary utility lies in its role as a solvent, a chemical

intermediate, and a reference compound for its characteristic odor. Understanding its properties and safe handling procedures is essential for its effective and responsible use in a laboratory setting.

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